

# delphinidin chloride DMSO stock solution preparation

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## Compound Focus: Delphinidin chloride

CAS No.: 8012-95-1

Cat. No.: S773479

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## Delphinidin Chloride: Stock Solution Preparation

For *in vitro* assays, **delphinidin chloride** is typically dissolved in DMSO. The solution is unstable, so it is crucial to prepare it fresh before each experiment [1].

### Core Protocol [1]:

- **Molecular Weight:** 338.70 g/mol
- **Recommended Stock Concentration:** 10-100 mM in DMSO.
- **Procedure:** Briefly dissolve the compound in DMSO to the desired concentration. Use ultrasonic bath to aid dissolution if needed.
- **Critical Notes:** The compound is unstable in solution. Hygroscopic DMSO can impact solubility, so use newly opened containers.

### Quantitative Data for Stock Solution Preparation [1]

Target Concentration	Mass of Compound per 1 mL DMSO	Mass of Compound per 5 mL DMSO
10 mM	3.39 mg	16.94 mg
50 mM	16.94 mg	84.68 mg

Target Concentration	Mass of Compound per 1 mL DMSO	Mass of Compound per 5 mL DMSO
100 mM	33.87 mg	169.35 mg

### Working Solution Preparation for Cell-Based Assays [1]

Application	Final Concentration	Preparation Method
General <i>in vitro</i>	Varies by assay	Dilute stock solution in cell culture medium. Final DMSO concentration should typically be <0.5%.
Animal Administration (Protocol 1)	≥2.5 mg/mL (suspension)	10% DMSO + 90% (20% SBE-β-CD in Saline)
Animal Administration (Protocol 2)	≥2.08 mg/mL (clear solution)	10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline

## Key Biological Activities & Experimental Applications

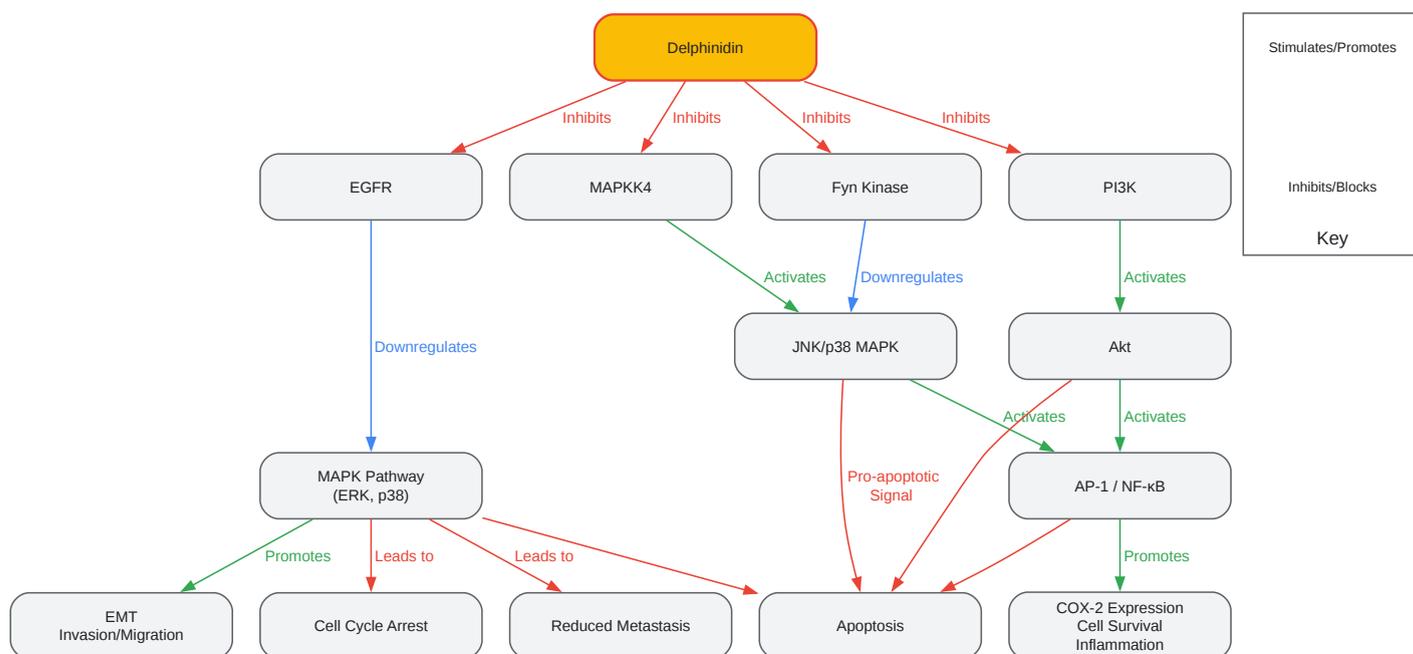
**Delphinidin chloride** exhibits multiple pharmacological activities through distinct molecular mechanisms.

### Quantitative Data on Biological Activities [1] [2] [3]

Biological Activity	Experimental Model / System	Key Findings / Concentrations Used
<b>Anticancer / Pro-apoptotic</b>	HCT116 colon cancer cells [1]	Modulates JAK/STAT3 & MAPK signaling; induces apoptosis.
	HCT116, SW480, DLD-1 colon cancer cells [2]	Pro-oxidant activity; increased ROS; decreased glutathione; inhibited JAK2/STAT3 and MAPK pathways.
	B16-F10 melanoma cells [3]	Anthocyanidin extracts (containing delphinidin) showed higher cytotoxicity than anthocyanin extracts; induced

Biological Activity	Experimental Model / System	Key Findings / Concentrations Used
		G0/G1 cell cycle arrest and early apoptosis at 200-400 µg/mL.
Kinase Inhibition	EGFR inhibition [1]	Potent inhibitor of EGFR (IC <sub>50</sub> : 1.3 µM).
	Fyn kinase, MAPKK4, PI3K [2]	Inhibited Fyn kinase (direct binding); inhibited MAPKK4 and PI3K in ATP-competitive manner; suppressed UVB-induced COX-2 expression in mouse skin.
Anti-metastatic	DLD-1 xenograft mouse model [2]	Treatment (100 µM) reduced lung metastasis density by four times.
Anti-inflammatory & Other	Reconstructed human psoriatic skin model [2]	Improved keratinocyte differentiation; reduced inflammatory markers S100A7 and S100A15.

The following diagram summarizes the key signaling pathways modulated by **delphinidin chloride** and their role in its primary biological activities.



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## Key Experimental Considerations

- **Structure-Activity Relationship:** The biological activity of anthocyanidins is strongly influenced by their structure. Delphinidin, with three hydroxyl groups on its B-ring, consistently shows the highest antioxidant activity among common anthocyanidins in chemical tests (ABTS, DPPH, ORAC) [4]. This high reactivity should be considered when interpreting mechanistic studies.
- **Aglycone vs. Glycoside Activity:** The aglycone form (delphinidin) is often more biologically active *in vitro* due to better cellular uptake. However, the glycosylated forms (anthocyanins) are more stable and have superior bioavailability *in vivo* [5] [6]. One study on B16-F10 melanoma cells confirmed that

anthocyanidin extracts (aglycones) exhibited significantly higher cytotoxicity than their anthocyanin (glycosylated) counterparts [3].

I hope these detailed application notes assist in your research on **delphinidin chloride**. Should your work focus on a specific biological activity or assay type, I can help to locate more targeted protocols.

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## References

1. Delphinidin chloride | Anthocyanidin [medchemexpress.com]
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